

Application Note: Titrimetric Determination of Sodium Oleyl Sulfate Concentration

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Compound of Interest

Compound Name: Sodium oleyl sulfate

Cat. No.: B155588

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Introduction

Sodium oleyl sulfate is an anionic surfactant used in a variety of applications, including personal care products, detergents, and industrial formulations. Its amphiphilic nature, with a long hydrophobic oleyl chain and a hydrophilic sulfate group, allows it to reduce surface tension and act as an effective emulsifier, foaming agent, and detergent.^{[1][2]} Accurate determination of its concentration is crucial for quality control of raw materials and finished products, ensuring product performance and regulatory compliance. This application note details a robust and reliable method for determining the concentration of **sodium oleyl sulfate** using potentiometric two-phase titration.

Principle of Potentiometric Two-Phase Titration

The determination of anionic surfactants like **sodium oleyl sulfate** can be effectively achieved through potentiometric two-phase titration.^{[3][4]} This method is based on the reaction between the anionic surfactant (**sodium oleyl sulfate**) and a cationic titrant, such as Benzethonium chloride (Hyamine® 1622), in a two-phase system of water and an immiscible organic solvent (e.g., a mixture of methyl isobutyl ketone and ethanol).^{[4][5]}

The reaction forms a water-insoluble ion-pair complex. As the titration proceeds, this complex is extracted into the organic phase.^[4] The endpoint of the titration is detected by a significant change in the potential of a surfactant-selective electrode when an excess of the cationic titrant is present in the aqueous phase.^[1] This potentiometric endpoint detection offers high precision

and eliminates the need for subjective visual indicators and hazardous chlorinated solvents like chloroform, which were used in the classical Epton titration method.[\[1\]](#)[\[4\]](#)

Advantages of the Method:

- **High Accuracy and Precision:** The objective, instrument-based endpoint detection leads to improved precision and reproducibility compared to manual methods.[\[4\]](#)
- **Safety:** Eliminates the use of hazardous solvents like chloroform.[\[6\]](#)
- **Automation:** The method can be easily automated, increasing sample throughput and efficiency.[\[4\]](#)[\[7\]](#)
- **Robustness:** The method is applicable to a wide range of anionic surfactants and can be adapted for various sample matrices.[\[3\]](#)

Experimental Protocols

Reagents and Solutions

A comprehensive list of necessary reagents is provided in Table 1. All reagents should be of analytical grade.

Table 1: Reagents and Preparation

Reagent/Solution	Preparation
Cationic Titrant	0.005 mol/L Benzethonium chloride (Hyamine® 1622): Dissolve approximately 2.24 g of Hyamine® 1622 in deionized water in a 1000 mL volumetric flask and fill to the mark. ^[3] Standardize against a primary standard.
Primary Standard	0.005 mol/L Sodium Dodecyl Sulfate (SDS): Accurately weigh 1.4565 g of pure (99%) sodium dodecyl sulfate, dissolve in deionized water in a 1000 mL volumetric flask, and fill to the mark. ^[3]
Solvent Mixture	Methyl isobutyl ketone (MIBK) : Ethanol (1:1 v/v): Mix equal volumes of methyl isobutyl ketone and ethanol. ^{[3][4]}
pH Adjustment	0.5 mol/L Hydrochloric Acid (HCl): Prepare by diluting concentrated HCl with deionized water.
0.5 mol/L Sodium Hydroxide (NaOH): Dissolve approximately 20 g of NaOH pellets in deionized water and dilute to 1000 mL.	
Emulsifier	TEGO® add: Used to improve emulsion formation. ^[3]

Apparatus

- Automatic titrator with Dynamic Equivalence Point Titration (DET) mode.
- Surfactant-selective electrode.
- Ag/AgCl reference electrode.
- 20 mL buret.
- Rod stirrer or magnetic stirrer.

- 150 mL glass beakers.
- Standard volumetric flasks and pipettes.

Standardization of Titrant (0.005 mol/L Hyamine® 1622)

- Pipette 10.0 mL of the 0.005 mol/L sodium dodecyl sulfate (SDS) standard solution into a 150 mL beaker.
- Add 80 mL of deionized water and 0.2 mL of TEGO® add.
- Adjust the pH of the solution to 2.0 using 0.5 mol/L HCl.[\[3\]](#)
- Add 20 mL of the MIBK:ethanol solvent mixture.
- Immerse the surfactant and reference electrodes and the buret tip into the solution.
- Stir the solution vigorously to form an emulsion.[\[7\]](#)
- Titrate with the 0.005 mol/L Hyamine® 1622 solution to the potentiometric endpoint.
- Calculate the exact concentration of the Hyamine® 1622 solution.

Sample Analysis Protocol

- Accurately weigh a sample of **sodium oleyl sulfate** into a 150 mL beaker. The sample weight should be chosen to result in a titrant consumption of approximately 10 mL.[\[3\]](#)
- Dissolve the sample in approximately 80 mL of deionized water.
- Add 0.2 mL of TEGO® add and adjust the pH to 2.0 with 0.5 mol/L HCl.[\[3\]](#)
- Add 20 mL of the MIBK:ethanol solvent mixture.
- Immerse the electrodes and buret tip, and stir vigorously.
- Titrate with the standardized 0.005 mol/L Hyamine® 1622 solution to the potentiometric endpoint.

- Record the volume of titrant consumed.

Calculation

The concentration of **sodium oleyl sulfate** in the sample is calculated using the following formula:

$$\% \text{ Sodium Oleyl Sulfate} = (V \times C \times M) / (W \times 10)$$

Where:

- V = Volume of Hyamine® 1622 solution used in mL.
- C = Concentration of the standardized Hyamine® 1622 solution in mol/L.
- M = Molar mass of **sodium oleyl sulfate** (370.5 g/mol).[\[8\]](#)
- W = Weight of the sample in grams.

Data Presentation

Quantitative data related to the titration should be recorded systematically.

Table 2: Typical Titration Parameters

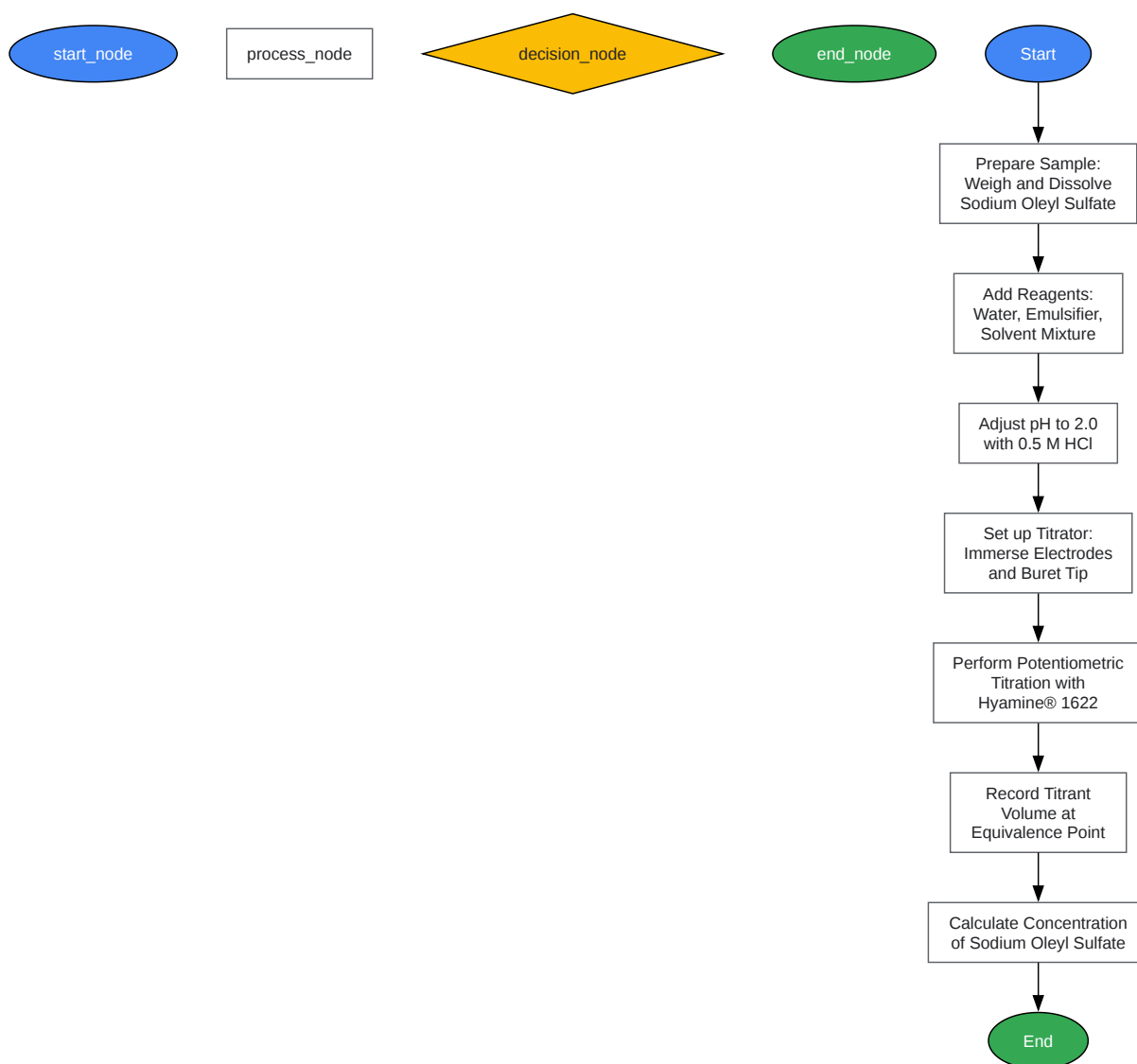
Parameter	Value
Titrant	0.005 mol/L Hyamine® 1622
Sample pH	2.0
Solvent System	Water / MIBK:Ethanol (1:1)
Endpoint Detection	Potentiometric (Surfactant Electrode)
Stirring	Vigorous

Table 3: Example Titration Data and Results

Sample ID	Sample Weight (g)	Titrant Volume (mL)	Calculated Concentration (%)
SOS-Batch-001	0.1852	9.98	99.9
SOS-Batch-002	0.1845	9.92	99.6
SOS-Batch-003	0.1861	10.05	100.1
Average	0.1853	9.98	99.9
RSD (%)	0.43	0.65	0.25
Data is for illustrative purposes only.			

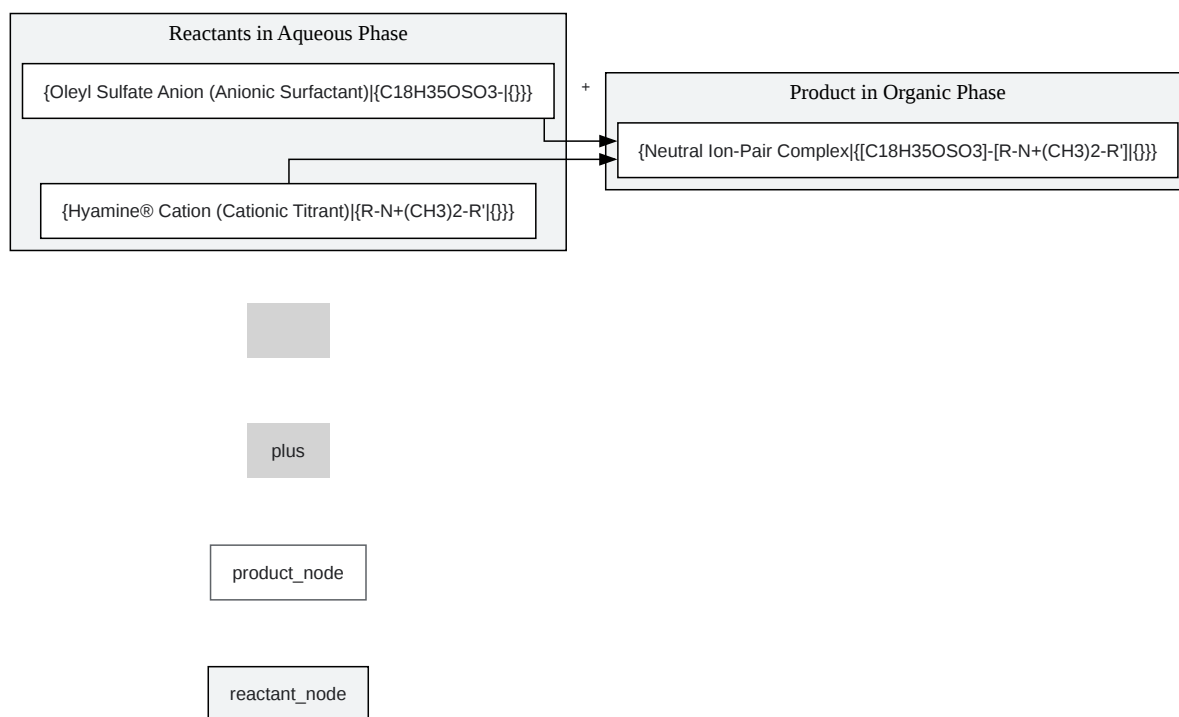
Visualizations

Diagrams illustrating the experimental workflow and chemical principle provide a clear understanding of the process.



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Caption: Experimental workflow for the titrimetric determination of **sodium oleyl sulfate**.



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Caption: Chemical principle of the titration reaction.

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